

The Dichotomous Role of Angiopoietin-1 in Human Disease: A Technical Review

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Compound of Interest

Compound Name: *ANGPT1 Human Pre-designed
siRNA Set A*

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Executive Summary

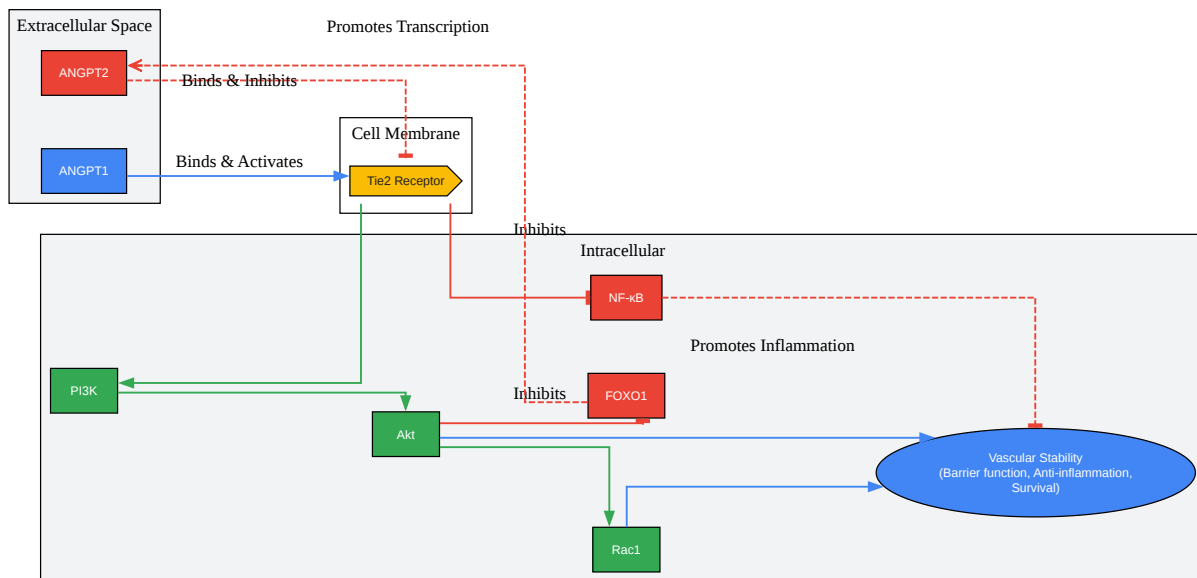
Angiopoietin-1 (ANGPT1) is a critical signaling glycoprotein that plays a pivotal, yet often paradoxical, role in vascular biology. Primarily known for its function in vessel maturation and stabilization through the activation of the Tie2 receptor tyrosine kinase, emerging research has illuminated its complex involvement in a spectrum of human diseases. This technical guide provides an in-depth review of the function of ANGPT1 in various pathological contexts, including diabetic retinopathy, sepsis, cancer, and cardiovascular and neurological disorders. We present a synthesis of current quantitative data, detailed experimental methodologies for its study, and visual representations of its core signaling pathways to serve as a comprehensive resource for researchers and drug development professionals. Understanding the multifaceted nature of ANGPT1 is paramount for the development of novel therapeutic strategies that target the angiopoietin-Tie signaling axis.

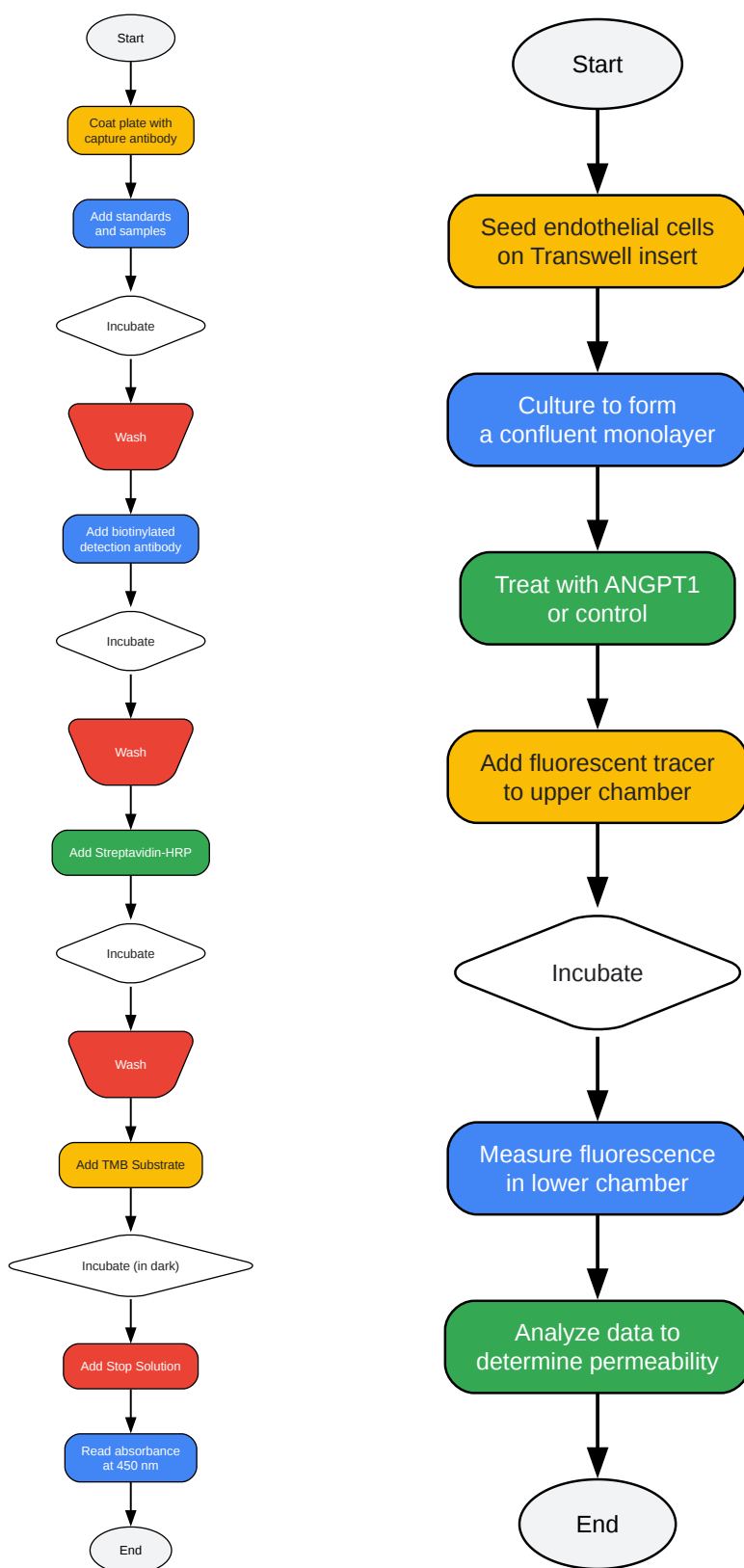
The ANGPT1-Tie2 Signaling Axis: A Foundation of Vascular Quiescence

Angiopoietin-1 is the primary agonist for the endothelial-specific receptor tyrosine kinase, Tie2. [1][2] Perivascular cells, such as pericytes and vascular smooth muscle cells, are the main producers of ANGPT1.[3] Upon binding to Tie2, ANGPT1 induces receptor clustering and

autophosphorylation, initiating a cascade of downstream signaling events that collectively promote endothelial cell survival, enhance cell-cell junctions, and suppress inflammatory responses.[3][4] This tonic activation of Tie2 by ANGPT1 is essential for maintaining vascular quiescence and integrity.[1]

A key antagonist in this pathway is Angiopoietin-2 (ANGPT2), which is primarily produced by endothelial cells and stored in Weibel-Palade bodies.[1] ANGPT2 competes with ANGPT1 for Tie2 binding and, in most contexts, acts as a competitive inhibitor, leading to vascular destabilization and increased sensitivity to pro-inflammatory and angiogenic stimuli like Vascular Endothelial Growth Factor (VEGF).[4][5] The balance between ANGPT1 and ANGPT2 is therefore a critical determinant of vascular health and disease.





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